

# A Technical Guide to 2-(Chloromethyl)-3,5-dimethyl-4-nitropyridine

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## Compound of Interest

Compound Name:	2-(Chloromethyl)-3,5-dimethyl-4-nitropyridine
CAS No.:	153476-68-7
Cat. No.:	B122706

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-(Chloromethyl)-3,5-dimethyl-4-nitropyridine**, a key chemical intermediate in pharmaceutical synthesis. This document covers its chemical identity, physical properties, primary applications in drug development, and a detailed experimental protocol for its synthesis.

## Chemical Identity and Properties

The compound with the common name **2-(Chloromethyl)-3,5-dimethyl-4-nitropyridine** has the confirmed IUPAC name **2-(chloromethyl)-3,5-dimethyl-4-nitropyridine**[1]. It is also known by other synonyms such as Esomeprazole Impurity 47 and Omeprazole Impurity[1]. Its hydrochloride salt form is also utilized in various synthetic applications[2][3].

The following table summarizes the key computed physicochemical properties of **2-(Chloromethyl)-3,5-dimethyl-4-nitropyridine**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	200.62 g/mol	[1]
Monoisotopic Mass	200.0352552 Da	[1]
XLogP3	1.8	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	1	[1]
CAS Number	153476-68-7	[1][4]

## Core Application in Drug Development

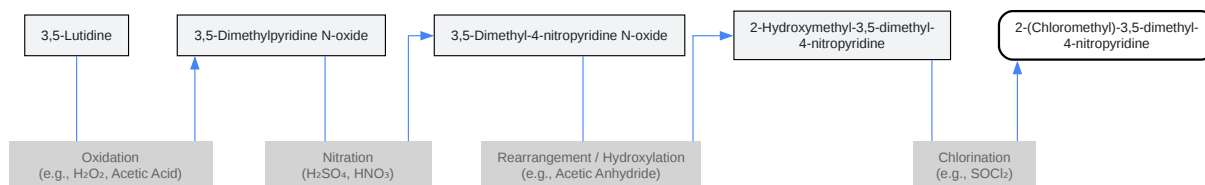
**2-(Chloromethyl)-3,5-dimethyl-4-nitropyridine** and its derivatives are crucial intermediates in the synthesis of various pharmaceutical compounds, particularly a class of drugs known as proton pump inhibitors (PPIs)[5][6]. PPIs, such as Omeprazole, Esomeprazole, and Lansoprazole, are widely used to treat acid-related conditions like heartburn, acid reflux, and stomach ulcers[7].

The molecular structure of this pyridine derivative provides a reactive "handle"—the chloromethyl group—which allows for its coupling with other molecules to build the final complex structure of the active pharmaceutical ingredient (API)[8]. The synthesis of Omeprazole, for example, involves coupling a substituted pyridine intermediate, derived from compounds like 2-(chloromethyl)-3,5-dimethyl-4-methoxypyridine hydrochloride, with a benzimidazole moiety[5][6]. The nitro-substituted pyridine described herein serves as a precursor to these methoxy-substituted intermediates[7][9].

## Synthesis Pathway

The synthesis of **2-(Chloromethyl)-3,5-dimethyl-4-nitropyridine** is a multi-step process that typically begins with a readily available starting material like 3,5-Lutidine (3,5-dimethylpyridine).

The general synthetic workflow involves oxidation of the pyridine nitrogen, followed by nitration at the 4-position, and subsequent functionalization to introduce the chloromethyl group.



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## References

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